Technical Support Center: Eniluracil Stability & Degradation Profiling

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Compound of Interest		
Compound Name:	*Eniluracil-13C,15N2*	
CAS No.:	*1329556-69-5*	
Cat. No.:	*B588897*	*Get Quote*

Quick Reference: Physicochemical Profile

- Compound Name: Eniluracil (5-ethynyluracil; GW776C85)
- Core Instability Risk: Hydration of the 5-ethynyl group and hydrolytic ring opening.
- Primary Degradation Product:5-acetyluracil (via hydration).
- Storage Requirement: DMSO stock (-20°C); Aqueous solutions must be prepared fresh and protected from light.

Part 1: Troubleshooting & FAQs

Q1: I observe a new impurity peak at a lower retention time (RRT < 1.0) after storing my aqueous Eniluracil samples. What is it?

Diagnosis: This is likely 5-acetyluracil. Mechanism: In aqueous environments, particularly under thermal stress or acidic conditions, the ethynyl (alkyne) group at the C-5 position undergoes hydration. This reaction follows Markovnikov addition to form an enol intermediate, which rapidly tautomerizes into the methyl ketone (acetyl group).

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- Causality: Unlike 5-Fluorouracil (5-FU), which is relatively stable to simple hydration, the ethynyl handle of Eniluracil is chemically reactive. This transformation can be catalyzed by trace metals or heat.

- Verification: 5-acetyluracil is more polar than Eniluracil. In a standard Reverse Phase (C18) method, it will elute earlier than the parent peak.

Q2: My calibration curve is non-linear at low concentrations in alkaline buffer (pH > 8). Is the drug adsorbing?

Diagnosis: It is likely chemical degradation (Ring Opening), not adsorption. Mechanism: Uracil derivatives are susceptible to nucleophilic attack at the C-2 or C-4 positions by hydroxide ions. At pH > 8, the pyrimidine ring can open, forming ureido-carboxylic acid derivatives (analogous to the formation of

-fluoro-

-ureidopropionic acid in 5-FU catabolism).

- Actionable Step: Restrict aqueous workflows to pH 3.0 – 6.5. If alkaline conditions are required for solubility, analyze immediately (< 30 mins).

Q3: I see multiple small peaks appearing after exposure to ambient light. Is Eniluracil photosensitive?

Diagnosis: Yes, Eniluracil is photolabile. Mechanism: The conjugated alkyne-pyrimidine system absorbs UV light, leading to potential radical formation, dimerization, or photo-oxidation. While specific photo-dimer structures for Eniluracil are less characterized than thymine dimers, the ethynyl group increases susceptibility to photo-induced crosslinking or oxidation compared to uracil.

- Protocol: All aqueous handling must be performed under amber light or in amber glassware.

Part 2: Degradation Pathways & Mechanisms

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The following diagram illustrates the primary degradation routes for Eniluracil in aqueous media.

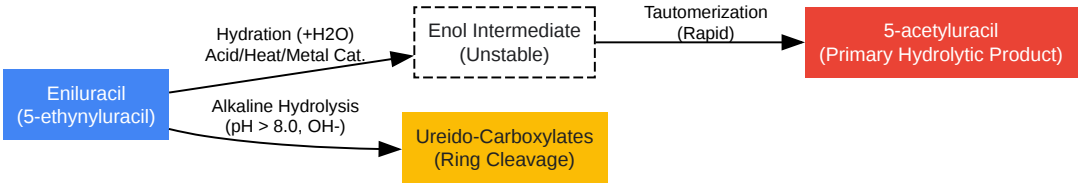

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Figure 1: Primary degradation pathways of Eniluracil. The hydration pathway to 5-acetyluracil is the dominant mechanism in neutral/acidic aqueous solutions under thermal stress.

Part 3: Experimental Protocols

Protocol A: Forced Degradation Study (Stability Indicating Method)

Use this protocol to validate your HPLC method's specificity for Eniluracil vs. its degradants.

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Stress Condition	Reagent / Condition	Duration	Expected Outcome
Acid Hydrolysis	0.1 N HCl, 60°C	4–24 Hours	Formation of 5-acetyluracil. Peak shift to lower RT.
Base Hydrolysis	0.1 N NaOH, Ambient	1–4 Hours	Loss of parent peak; formation of polar ring-opened species (often non-chromatophore or low UV absorbance).
Oxidation	3% H_2O_2, Ambient	2–6 Hours	Potential N-oxidation or alkyne oxidation. Complex impurity profile.
Thermal	Water, 80°C	24 Hours	Slow conversion to 5-acetyluracil.

Protocol B: HPLC Conditions for Separation

To separate Eniluracil from 5-acetyluracil, a gradient method is required due to the polarity difference.

- Column: C18 (e.g., Zorbax Eclipse Plus or equivalent), 150 x 4.6 mm, 3.5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: Acetonitrile.
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV @ 265 nm (max absorbance for uracil ring).
- Gradient:

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- 0–2 min: 2% B (Isocratic hold for polar degradants)
- 2–15 min: 2% → 30% B (Linear gradient)
- 15–20 min: 30% → 90% B (Wash)

Part 4: Quantitative Data Summary

Table 1: Relative Stability in Aqueous Buffers (25°C)

Buffer pH	t½ (Half-life)	Primary Degradant	Notes
pH 1.2 (SGF)	> 48 Hours	5-acetyluracil	Slow hydration catalyzed by acid.
pH 7.4 (PBS)	> 24 Hours	5-acetyluracil	Stable for short-term handling.
pH 9.0 (Borate)	< 6 Hours	Ring-opened species	Unstable. Avoid alkaline extraction.

References

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